

Stability and Storage of Benzyltrimethylammonium Tribromide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyltrimethylammonium
tribromide*

Cat. No.: *B2537117*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyltrimethylammonium tribromide (BTMA Tribromide) is a versatile and effective brominating and oxidizing agent used in a variety of organic syntheses.^{[1][2]} Its solid, crystalline nature makes it a safer and more convenient alternative to liquid bromine.^[1] This guide provides a comprehensive overview of the stability and recommended storage conditions for **Benzyltrimethylammonium tribromide**, based on available technical and safety data.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Benzyltrimethylammonium tribromide** is presented in Table 1. Understanding these properties is crucial for safe handling and storage.

Table 1: Chemical and Physical Properties of **Benzyltrimethylammonium Tribromide**

Property	Value
Synonyms	BTMABr3, Benzyltrimethylammonium bromide dibromide
CAS Number	111865-47-5
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N
Molecular Weight	389.95 g/mol
Appearance	Orange to dark yellow crystalline powder
Melting Point	99-105 °C

Stability Profile

Benzyltrimethylammonium tribromide is generally considered a stable crystalline solid under normal laboratory conditions.[1][2] However, its stability can be influenced by several environmental factors.

Thermal Stability

The compound is stable at room temperature. While specific studies on the thermal degradation kinetics of solid BTMA Tribromide are not readily available in the public domain, thermal decomposition is known to occur at elevated temperatures, leading to the release of hazardous products.

Light Sensitivity

Benzyltrimethylammonium tribromide is light-sensitive.[3][4][5] Prolonged exposure to light can lead to degradation. It is recommended to store the compound in a brown glass container to protect it from light, especially for long-term storage.[6]

Hygroscopicity

Some sources describe the compound as non-hygroscopic, while others mention it is hygroscopic.[5][6] To mitigate any potential moisture-related degradation, it is prudent to handle and store it in a dry environment.

Stability in Solution

For solutions of **Benzyltrimethylammonium tribromide**, storage at low temperatures is recommended to maintain stability. One source suggests that in-solvent storage is viable for up to 6 months at -80°C and for 1 month at -20°C when sealed and protected from moisture.^[7] A study on the stability of the benzyltrimethylammonium (BTMA) cation in a 2M potassium hydroxide (KOH) solution at 80°C determined its half-life to be approximately 4 years, indicating significant stability of the cation in an alkaline environment at this temperature.^[3]

Recommended Storage and Handling

Proper storage and handling are paramount to ensure the stability and safety of **Benzyltrimethylammonium tribromide**.

Storage Conditions

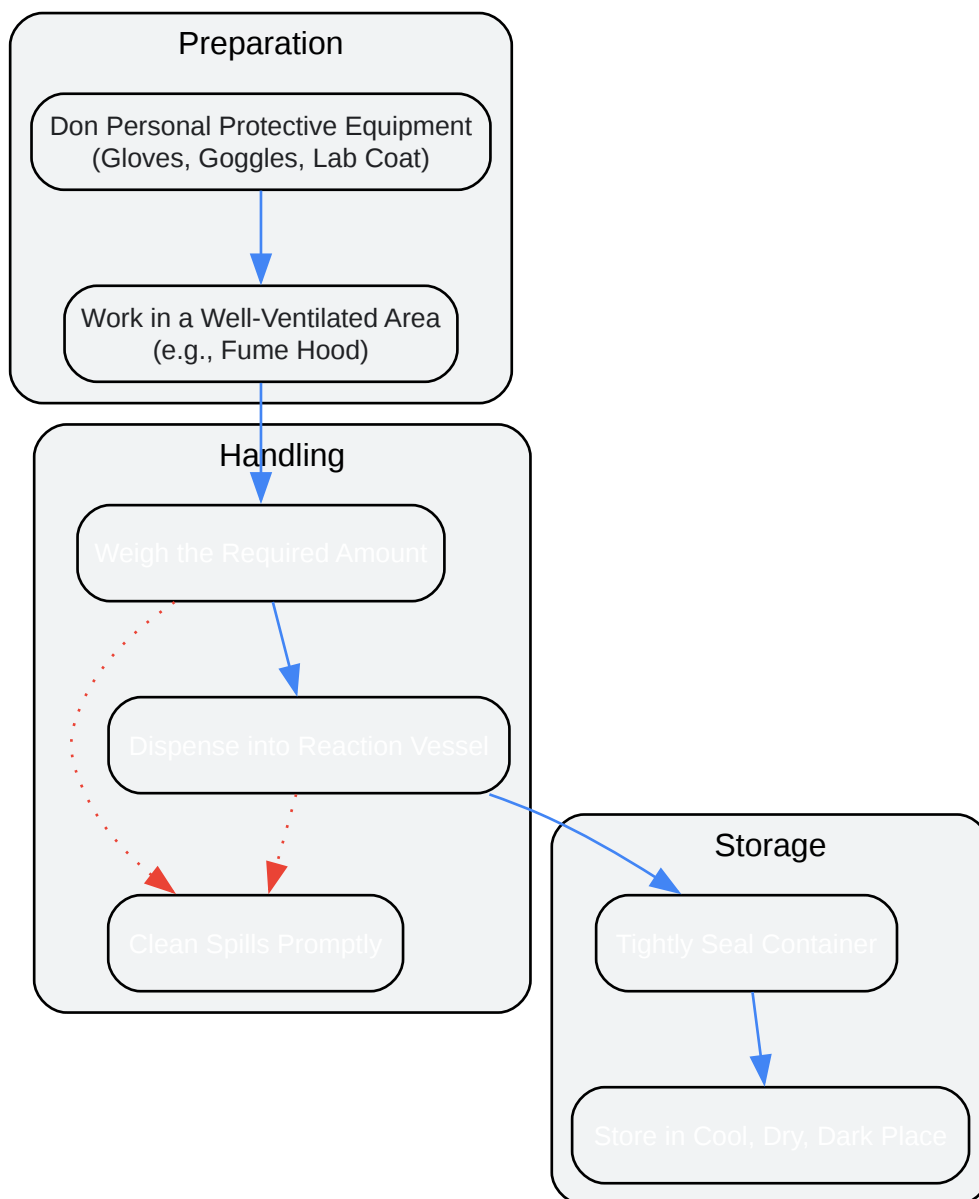
The recommended storage conditions are summarized in Table 2.

Table 2: Recommended Storage Conditions for **Benzyltrimethylammonium Tribromide**

Condition	Recommendation	Rationale
Temperature	Cool, dry place. Room temperature is generally acceptable for the solid. ^{[8][9]} For solutions, -20°C to -80°C is recommended. ^[7]	To prevent thermal degradation and maintain the integrity of solutions.
Light	Store in a tightly sealed, light-resistant container (e.g., amber glass bottle). ^[6]	To prevent photodegradation. ^{[3][4]}
Atmosphere	Store in a well-ventilated area. ^[8] Keep container tightly closed. ^[8]	To avoid inhalation of dust and prevent moisture ingress.
Incompatibilities	Store away from strong oxidizing agents. ^{[3][4]}	To prevent hazardous reactions.

Handling Precautions

A logical workflow for the safe handling of **Benzyltrimethylammonium tribromide** is depicted in the following diagram.



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Caption: Workflow for Safe Handling of **Benzyltrimethylammonium Tribromide**.

Potential Degradation Pathways and Products

Upon degradation, **Benzyltrimethylammonium tribromide** can decompose into several hazardous substances.

Hazardous Decomposition Products

Thermal decomposition can lead to the formation of:

- Nitrogen oxides (NO_x)[3][4]
- Carbon monoxide (CO)[3][4]
- Carbon dioxide (CO₂)[3][4]
- Hydrogen halides (e.g., HBr)[3][4]

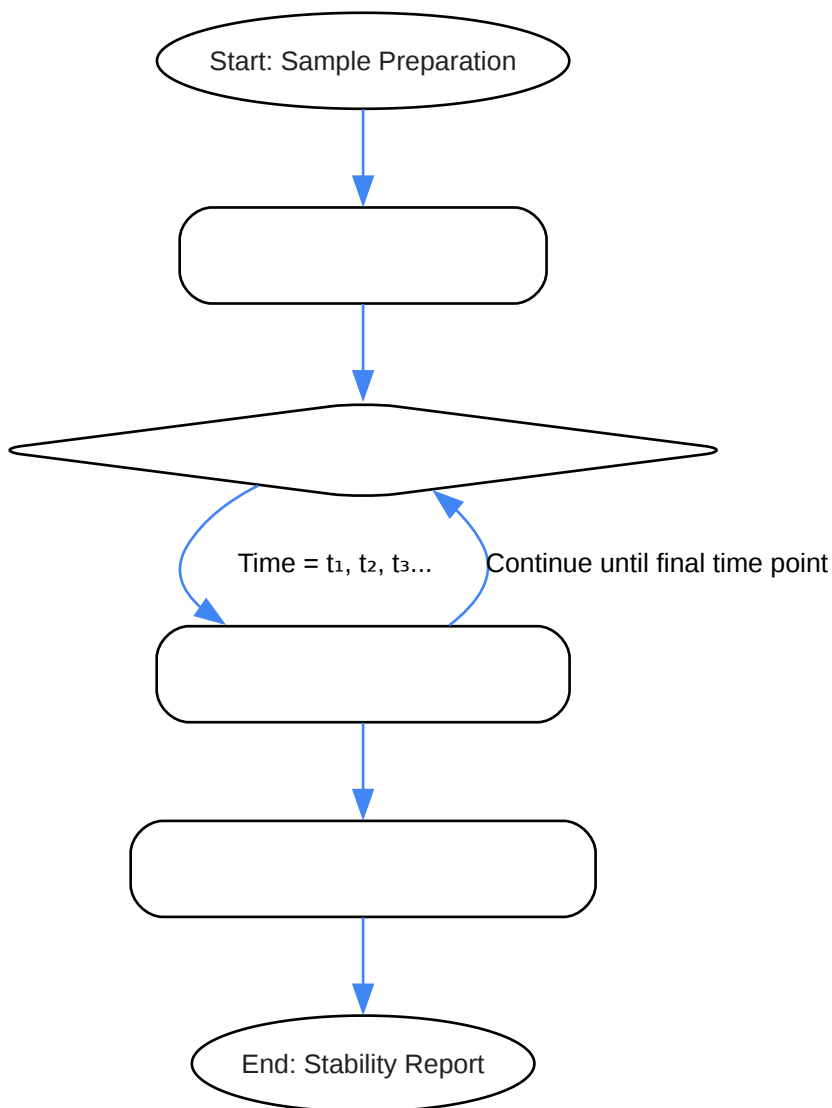
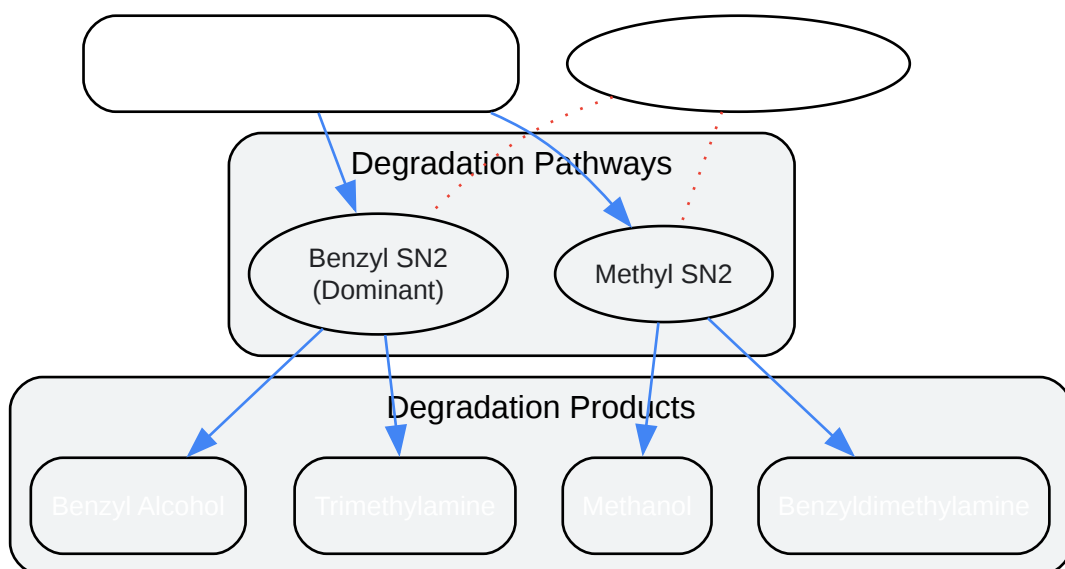
Predicted Degradation Pathways

While specific degradation pathways for the solid tribromide are not well-documented, studies on the benzyltrimethylammonium cation in alkaline solutions suggest two major degradation pathways:

- Benzyl SN₂ Pathway: This is predicted to be the dominant degradation pathway, involving a nucleophilic attack at the benzylic carbon.[7][9]
- Methyl SN₂ Pathway: This involves a nucleophilic attack on one of the methyl carbons.[9]

The major degradation products identified from the degradation of the BTMA cation in a potassium hydroxide solution at 160°C were trimethylamine and benzyl alcohol, with (methoxymethyl)benzene as a minor product.[3]

The following diagram illustrates the potential degradation pathways of the Benzyltrimethylammonium cation.



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- To cite this document: BenchChem. [Stability and Storage of Benzyltrimethylammonium Tribromide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2537117#stability-and-storage-conditions-for-benzyltrimethylammonium-tribromide]

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